

Triricinolein CAS number and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Triricinolein*

Cat. No.: *B104778*

[Get Quote](#)

An In-Depth Technical Guide to **Triricinolein**

Introduction

Triricinolein, the primary triglyceride component of castor oil, is a versatile and significant biomolecule with a broad spectrum of applications across the pharmaceutical, cosmetic, and industrial sectors.[1][2] It is formed through the esterification of glycerol with three molecules of ricinoleic acid.[1] This guide provides a comprehensive overview of **Triricinolein**, focusing on its chemical identity, physicochemical properties, biological activities, and applications relevant to researchers and drug development professionals.

Chemical Identification and Synonyms

The unambiguous identification of a chemical entity is paramount in scientific research and development. **Triricinolein** is registered under the Chemical Abstracts Service (CAS) with a primary identifier. However, it is also known by several synonyms and alternative registration numbers.

Identifier Type	Value
Primary CAS Number	2540-54-7[1][2][3][4]
Alternative CAS Number	15505-14-3[1]
IUPAC Name	2,3-bis[[(Z,12R)-12-hydroxyoctadec-9-enoyl]oxy]propyl (Z,12R)-12-hydroxyoctadec-9-enoate[1][5]
FDA UNII	NZ59BAU9ZN[2][6]
EC Number	219-817-0[6]
InChI Key	ZEMPKEQAKRGZGQ-VBJOUPRGSA-N[1]

Common Synonyms:

- Glyceryl triricinoleate[1][2][5][7]
- Glycerol triricinoleate[4][5][7]
- Ricinoleic acid triglyceride[4][5][6]
- Ricinolein[6][7]
- Tri-ricinolein[7]

Physicochemical Properties

The unique properties of **Triricinolein** are dictated by its molecular structure, specifically the presence of a hydroxyl group and a cis double bond in each of its three ricinoleic acid chains.

[1]

Property	Value
Molecular Formula	C57H104O9[1][3]
Molecular Weight	933.4 g/mol [1][3]
Appearance	Colorless oil at room temperature[1]
Predicted Boiling Point	879.2 ± 65.0 °C[1]
Predicted Density	0.977 ± 0.06 g/cm ³ [1]
Monoisotopic Mass	932.768035 Da[1][5]
Polar Surface Area	139.59 Å ² [7]
Rotatable Bond Count	53[7]

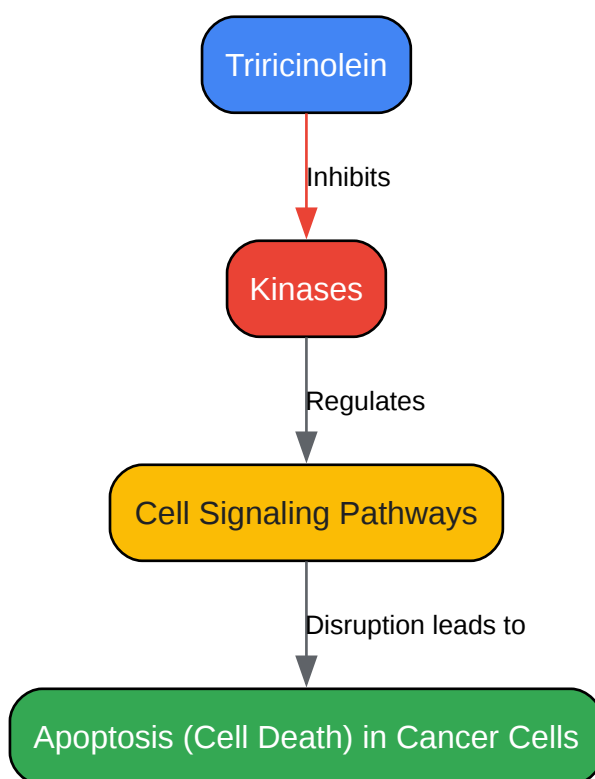
Biological Activities and Potential Therapeutic Applications

Triricinolein and its primary constituent, ricinoleic acid, exhibit a range of biological effects that are of significant interest in drug development.

- **Anti-inflammatory Activity:** **Triricinolein** has demonstrated anti-inflammatory properties, which are largely attributed to the ricinoleic acid component.[1]
- **Gastrointestinal Effects:** It is the active principle responsible for the laxative effects of castor oil, stimulating intestinal motility.[1][4][6]
- **Anticancer Potential:** Studies have indicated that **Triricinolein** possesses anticancer properties. It is suggested to function by targeting kinases, which are crucial enzymes in cell signaling pathways, thereby inducing apoptosis (programmed cell death) in cancer cells.[3][8] This makes it a promising candidate for the development of novel kinase inhibitors for cancer therapy.[3][8]
- **Drug Delivery Systems:** The biocompatibility of castor oil, and by extension **Triricinolein**, makes it a valuable excipient in pharmaceutical formulations. It has been explored for

creating nanoparticles for targeted drug delivery, which can improve the release profiles of encapsulated drugs.[1]

Below is a logical diagram illustrating the proposed mechanism for **Triricinolein**'s potential anticancer activity.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **Triricinolein**-induced apoptosis in cancer cells.

Experimental Protocols and Methodologies

This section outlines methodologies relevant to the study and application of **Triricinolein**.

Lipase-Catalyzed Synthesis of Triricinolein Derivatives

The enzymatic modification of **Triricinolein** is a key process for creating novel derivatives. The following protocol is based on the lipase-catalyzed acidolysis of castor oil.

Objective: To perform a 1,3-selective acidolysis of castor oil (primarily **Triricinolein**) with 10-undecenoic acid.

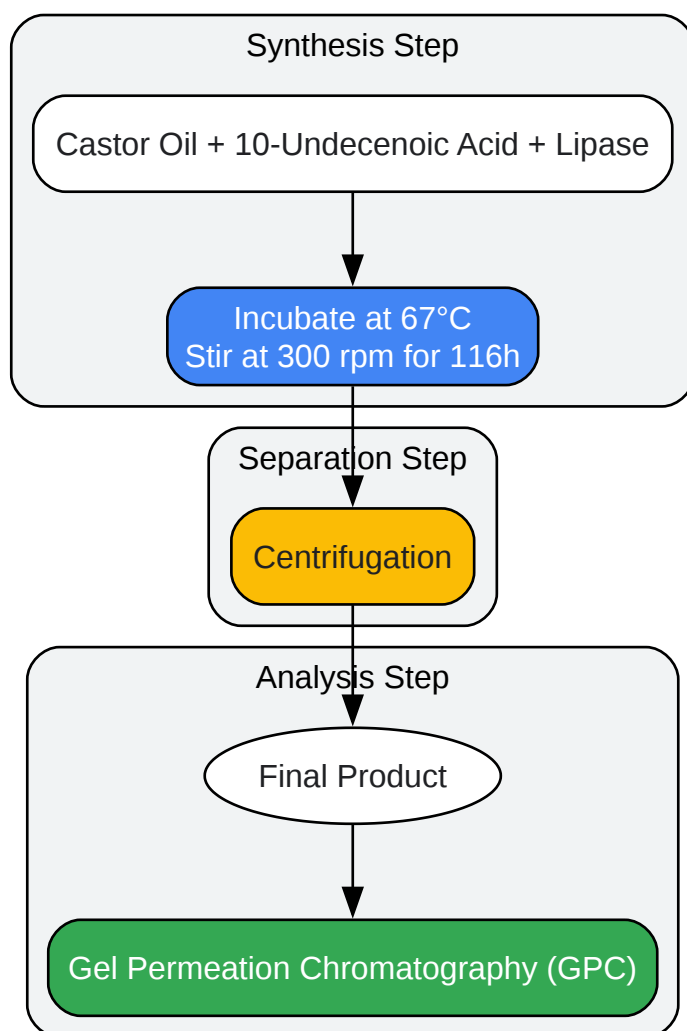
Materials:

- Castor oil (>80% **Triricinolein**)
- 10-undecenoic acid
- Immobilized 1,3-selective lipase from *Rhizomucor miehei* (RML)
- 50 mL beaker
- Magnetic stirrer with heating
- Centrifuge

Procedure:

- Combine castor oil (e.g., 18.7 g, 20.0 mmol) and 10-undecenoic acid (e.g., 11.1 g, 60 mmol) in a 50 mL beaker.[9]
- Add the immobilized lipase (RML) at a concentration of 9.5% (w/w) relative to the total reactants.[9]
- Place the reaction mixture on a magnetic stirrer and heat to 67 °C.[9]
- Stir the mixture at 300 rpm for 116 hours.[9]
- Terminate the reaction by stopping the heating and stirring.[9]
- Remove the immobilized enzyme from the product mixture by centrifugation.[9]
- Analyze the resulting product using techniques such as Gel Permeation Chromatography (GPC) to determine molecular weight distribution.[9]

The workflow for this synthesis and analysis is depicted below.



[Click to download full resolution via product page](#)

Caption: Workflow for the lipase-catalyzed synthesis and analysis of **Triricinolein** derivatives.

Evaluation of Lubricant Properties

Triricinolein is a key component in the formulation of biodegradable lubricants.^[1] The evaluation of these lubricants involves standardized testing.

Methodologies:

- Thermal Stability: Assessed using Thermo-gravimetric analysis (TGA).^[10]
- Molecular Weight: Determined by Gel Permeation Chromatography (GPC).^[10]

- Viscosity Index (VI) and Pour Point (PP): Measured according to ASTM procedures.[\[10\]](#)
- Tribological Properties (Friction and Wear): Evaluated using a pin-on-disc tribometer as per ASTM G99-95a standards.[\[10\]](#)
- Biodegradability: Assessed using methods such as the disk diffusion method.[\[10\]](#)

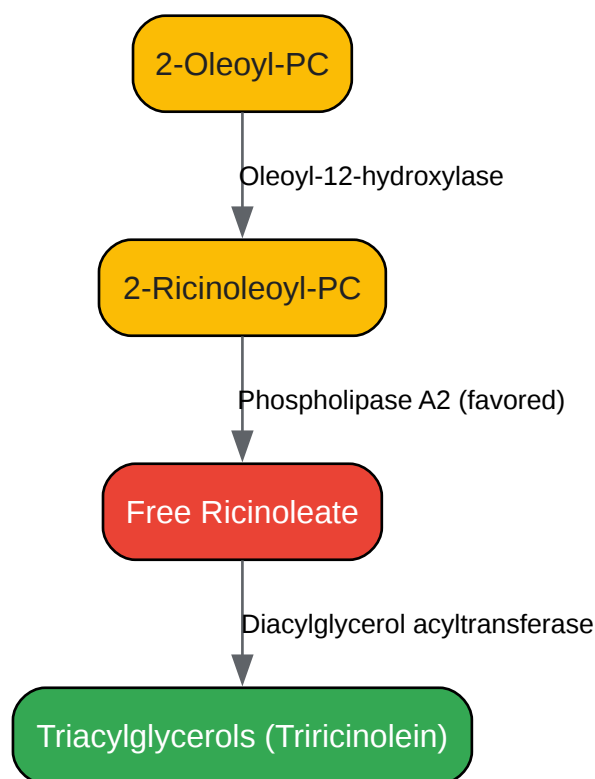
Biosynthesis of Triricinolein

The high concentration of ricinoleic acid in castor oil is a result of a specific biosynthetic pathway within the castor bean (*Ricinus communis*). Understanding this pathway is crucial for potential bioengineering efforts. A study of castor microsomes elucidated the primary pathway.[\[11\]](#)

The proposed pathway involves the following key steps:

- The conversion of 2-oleoyl-phosphatidylcholine (PC) to 2-ricinoleoyl-PC by the enzyme oleoyl-12-hydroxylase.[\[11\]](#)
- The release of ricinoleate from 2-ricinoleoyl-PC.[\[11\]](#)
- The incorporation of ricinoleate into triacylglycerols by diacylglycerol acyltransferase, which shows a preference for ricinoleate over other fatty acids.[\[11\]](#)

This selective pathway ensures the high accumulation of **Triricinolein** in castor seeds.[\[11\]](#)



[Click to download full resolution via product page](#)

Caption: Simplified biosynthetic pathway of **Triricinolein** in castor bean microsomes.

Conclusion

Triricinolein is a triglyceride of significant scientific and commercial interest. Its well-defined chemical identity, unique physicochemical properties derived from the ricinoleic acid structure, and diverse biological activities make it a focal point for research in pharmaceuticals, materials science, and biotechnology. The methodologies for its analysis, modification, and application are continually being refined, promising new avenues for innovation in drug delivery, biomedicine, and sustainable industrial products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Triricinolein | 2540-54-7 [smolecule.com]
- 2. triricinolein, 2540-54-7 [thegoodscentscopy.com]
- 3. biosynth.com [biosynth.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Glyceryl triricinoleate | C57H104O9 | CID 11764524 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Ricinolein - Wikipedia [en.wikipedia.org]
- 7. foodb.ca [foodb.ca]
- 8. CAS 2540-54-7: Ricinoleic acid triglyceride | CymitQuimica [cymitquimica.com]
- 9. mdpi.com [mdpi.com]
- 10. researchgate.net [researchgate.net]
- 11. Biosynthesis of triacylglycerols containing ricinoleate in castor microsomes using 1-acyl-2-oleoyl-sn-glycero-3-phosphocholine as the substrate of oleoyl-12-hydroxylase - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Triricinolein CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104778#triricinolein-cas-number-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com